

An In-depth Technical Guide to Dimethyltin Dibromide

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Compound of Interest

Compound Name: *Dimethyltin dibromide*

CAS No.: *2767-47-7*

Cat. No.: *B1594913*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **dimethyltin dibromide**, a versatile organotin compound. This document outlines its chemical and physical properties, details a common synthetic protocol, and explores its reactivity and applications in various fields of chemical research.

Core Properties and Data

Dimethyltin dibromide, with the CAS number 2767-47-7, is an organometallic compound featuring a central tin atom bonded to two methyl groups and two bromine atoms.^[1] It is also known by other names including dibromodimethylstannane and dimethyldibromotin.^{[2][3]}

Physicochemical Properties

The fundamental physicochemical properties of **dimethyltin dibromide** are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	2767-47-7	[1][2][4]
Molecular Formula	C ₂ H ₆ Br ₂ Sn	[1][2][4][5]
Molecular Weight	308.59 g/mol	[1][2][5]
Appearance	Grey or colorless crystalline solid	[1][2][6]
Melting Point	75-77 °C	[1][2][4][7]
Boiling Point	208-213 °C	[4][7]
Solubility	Soluble in organic solvents such as acetone and ether; hydrolyzes in water.	[1][4][7]

Structural Information

The molecular structure of **dimethyltin dibromide** consists of a central tin atom covalently bonded to two methyl groups and two bromine atoms.[1] In the solid state, it can form polymeric chains or dimers, resulting in a distorted octahedral geometry around the tin atom.[1]

Experimental Protocols

Synthesis of Dimethyltin Dibromide from Dimethyltin Dichloride

A common laboratory-scale synthesis of **dimethyltin dibromide** involves the halide exchange reaction from dimethyltin dichloride.[1]



Methodology:

- Reactants: Dimethyltin dichloride and hydrogen bromide are the primary reactants.[1]

- Solvent: A suitable organic solvent that can dissolve the reactants and facilitate the reaction is used.
- Temperature: The reaction is typically conducted at elevated temperatures to enhance the reaction kinetics.^[1]
- Pressure: The synthesis is generally carried out under atmospheric pressure.^[1]
- Procedure: Hydrogen bromide is bubbled through a solution of dimethyltin dichloride in the chosen solvent. The reaction mixture is heated and stirred for a specified period.
- Work-up: After the reaction is complete, the solvent is removed under reduced pressure. The resulting crude product is then purified, often by recrystallization from an appropriate solvent, to yield the final **dimethyltin dibromide** product.

Reactivity and Applications

Dimethyltin dibromide is a reactive compound that serves as a valuable precursor in organometallic synthesis.

Chemical Reactivity

The reactivity of **dimethyltin dibromide** is primarily characterized by:

- Nucleophilic Substitution: The bromide ligands are susceptible to substitution by a variety of nucleophiles, enabling the synthesis of a wide range of other organotin compounds.^[1]
- Formation of Coordination Complexes: The tin center can act as a Lewis acid, reacting with various ligands to form coordination complexes.^[1] These complexes can have interesting structural features and catalytic properties.

The electrophilic nature of the tin atom, resulting from the electron-withdrawing bromine atoms, is a key driver of its reactivity towards nucleophiles.^[1]

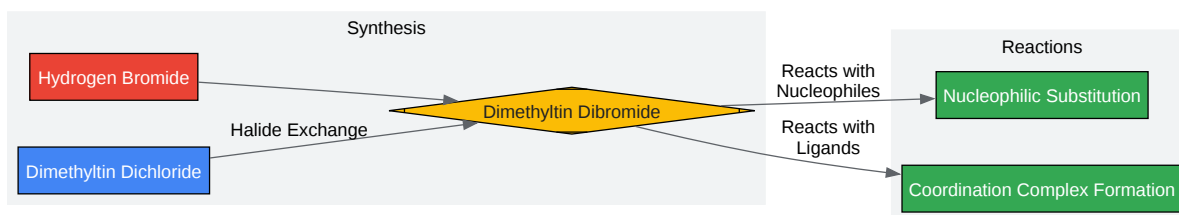
Applications

The versatile reactivity of **dimethyltin dibromide** lends itself to several applications in research and industry:

- Organic Synthesis: It is a key starting material for the synthesis of other organotin compounds and can be used as a reagent in various organic transformations.[1]
- Catalysis: **Dimethyltin dibromide** and its derivatives can act as catalysts in a range of chemical reactions, leveraging the Lewis acidic nature of the tin center.[1]
- Materials Science: It serves as a precursor for the synthesis of tin-containing polymers and materials with specific electronic or optical properties.

Logical Relationships of Dimethyltin Dibromide

The following diagram illustrates the key relationships between the synthesis, structure, and reactivity of **dimethyltin dibromide**.



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